Introduction: The Enduring Centrality of the Piperidine Scaffold in Drug Discovery

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Compound of Interest

Compound Name:	*Tert-butyl 4-(4-chlorophenyl)piperidine-1-carboxylate*
CAS No.:	*946593-11-9*
Cat. No.:	*B1437791*

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The piperidine ring, a simple six-membered nitrogen-containing heterocycle, represents one of the most vital and ubiquitous structural motifs in modern medicinal chemistry.[1][2][3] Its prevalence is not a matter of chance but a direct consequence of its inherent physicochemical properties, which make it an ideal scaffold for drug design.[4] Found in the structure of numerous natural alkaloids and over twenty classes of pharmaceuticals, the piperidine moiety is a cornerstone of therapeutics, from potent analgesics to innovative cancer treatments and therapies for central nervous system (CNS) disorders.[1][3][5][6]

This technical guide offers a comprehensive exploration of the biological activities of substituted piperidines, designed for researchers, scientists, and drug development professionals. Moving beyond a simple catalog of effects, this document elucidates the causal relationships between chemical structure and biological function, details the methodologies for synthesis and evaluation, and provides field-proven insights into the application of these versatile compounds. We will delve into the structure-activity relationships (SAR) that govern their potency and selectivity, examine their mechanisms of action across various therapeutic areas, and provide robust, self-validating experimental protocols for their biological evaluation.

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Part 1: The Piperidine Core - A "Privileged Scaffold" by Design

The term "privileged scaffold" is reserved for molecular frameworks that can provide ligands for diverse biological targets. The piperidine ring is a quintessential example of such a scaffold, a status attributable to a unique combination of structural and chemical attributes.[4][6]

- Conformational Flexibility: The sp^3-hybridized carbon atoms allow the piperidine ring to adopt low-energy chair and boat conformations. This flexibility enables piperidine-containing molecules to adapt their shape to fit the steric demands of diverse biological binding pockets, a crucial factor for achieving high-affinity interactions.[4]

- Modulation of Physicochemical Properties: The basic nitrogen atom (pKa of piperidinium ion ≈ 11.2) is typically protonated at physiological pH. This positive charge can form critical ionic interactions with acidic residues (e.g., Asp, Glu) in target proteins and significantly enhances aqueous solubility.[4][7] Strategic substitution on the ring or the nitrogen atom allows for fine-tuning of lipophilicity, hydrogen bonding capacity, and metabolic stability, which are key determinants of a drug's pharmacokinetic (ADME) profile.[4]

- Synthetic Tractability: The development of fast and cost-effective methods for the synthesis of substituted piperidines is a mature and active area of modern organic chemistry, ensuring a steady supply of diverse analogs for screening and optimization.[1]

These features have enabled the incorporation of the piperidine scaffold into a vast array of clinically approved drugs targeting CNS disorders, cancer, infectious diseases, and more.[4]

Part 2: Decoding the Language of a Molecule: Structure-Activity Relationships (SAR)

The biological activity of a piperidine derivative is not determined by the core alone but by the intricate interplay of its substituents. The nature, position, and stereochemistry of these functional groups dictate the molecule's interaction with its biological target, influencing its affinity, selectivity, and functional outcome (agonist vs. antagonist).[4]

Key SAR Insights Across Major Target Classes:

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- Opioid Receptors (Analgesia): The piperidinyl piperidine scaffold is a classic pharmacophore for opioid receptor modulators.[7]
  - Nitrogen Substitution: The protonated piperidine nitrogen is crucial, often forming an ionic bond with a conserved aspartate residue (e.g., Asp130 in the NOP receptor).[7]
  - Aromatic Linkers: The linker between the piperidine ring and an associated aromatic group plays a pivotal role. For μ-opioid receptor (MOR) agonists, specific linkers and substitution patterns on the phenyl ring are critical for achieving high potency and selectivity.[8] For instance, in one series, a linker of two carbons between the piperidine and a phenyl ring was optimal for potency.[9]
  - Stereochemistry: The absolute stereochemistry is paramount. In a series of potent MOR agonists, the (3R, 4S) enantiomer was found to be significantly more potent than its (3S, 4R) counterpart, demonstrating the importance of precise spatial orientation for receptor engagement.[8]
- Anticancer Activity: Piperidine derivatives exert anticancer effects through diverse mechanisms, including the modulation of critical signaling pathways like STAT-3, NF-κB, and PI3K/Akt.[10][11]
  - Scaffold and Substituents: In a series of N-arylpiperidine-3-carboxamide derivatives evaluated for antimelanoma activity, the piperidine-3-carboxamide moiety was found to be essential. Shifting to a piperidine-4-carboxamide resulted in inactivity, as did replacing the piperidine with smaller pyrrolidine or azetidine rings.[12]
  - Heterocyclic Groups: The addition of specific five-membered heterocycles containing nitrogen or sulfur was shown to enhance antimelanoma activities.[12]
- Dipeptidyl Peptidase IV (DPP-4) Inhibition (Antidiabetic):
  - Linker Length: For piperidinone-constrained phenethylamines, a two-carbon linker between the piperidine nitrogen and a phenyl group resulted in a 25-fold improvement in potency compared to a one-carbon linker. Extending the linker to three carbons was detrimental to activity.[9]

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- Aromatic Substitution: Replacing a simple phenyl group with a more rigid pyrimidine ring dramatically improved potency from a K_i of 140 nM to 6.1 nM.[9] However, unlike other series, adding a methylsulfonyl group did not significantly alter potency in this specific piperidine-based scaffold.[9]

Quantitative SAR Data Summary

The following table summarizes quantitative data for select substituted piperidine derivatives, illustrating the impact of structural modifications on biological activity.

Compound/Analog Series	Target	Key Structural Modification	Biological Activity (K_i / IC50 / EC50)	Reference
Piperidinone-Phenethylamine	Human DPP-4	N-phenethyl linker	K_i = 17 nM	[9]
Piperidinone-Phenethylamine	Human DPP-4	N-benzyl linker (shorter)	K_i = 1.4 µM	[9]
Piperidinone-Phenethylamine	Human DPP-4	N-phenylpropyl linker (longer)	K_i = 270 nM	[9]
Pyrimidine-Piperidine	Human DPP-4	Rigid pyrimidine linker	K_i = 6.1 nM	[9]
Tramadol Metabolite Analog	µ Opioid Receptor (MOR)	(3R, 4S) stereochemistry	K_i = 0.0021 nM, EC50 = 0.0013 nM	[8]
Tramadol Metabolite Analog	µ Opioid Receptor (MOR)	(3S, 4R) stereochemistry	Less potent than (3R, 4S) enantiomer	[8]
N-Arylpiperidine-3-carboxamide	A375 Melanoma Cells	Hit Compound 1	IC50 = 0.88 µM	[12]
N-Arylpiperidine-4-carboxamide	A375 Melanoma Cells	Regioisomer of Hit 1	Inactive	[12]

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Part 3: Therapeutic Applications and Underlying Mechanisms

The structural versatility of substituted piperidines has led to their application across a wide spectrum of diseases.[5][13]

Oncology

Piperidine-based compounds are prominent in cancer therapy, often functioning by inducing apoptosis or inhibiting key signaling pathways essential for tumor growth and survival.[1][5][10] Many natural and synthetic piperidine derivatives have demonstrated potent cytotoxic effects against a range of cancer cell lines, including breast, prostate, lung, and colon cancer.[10][11][14]

Mechanism Spotlight: Modulation of Pro-Survival Signaling Pathways

Many cancers exhibit aberrant activation of pro-survival signaling pathways like PI3K/Akt. Piperidine derivatives have been shown to interfere with these pathways, leading to cell cycle arrest and apoptosis.[10]

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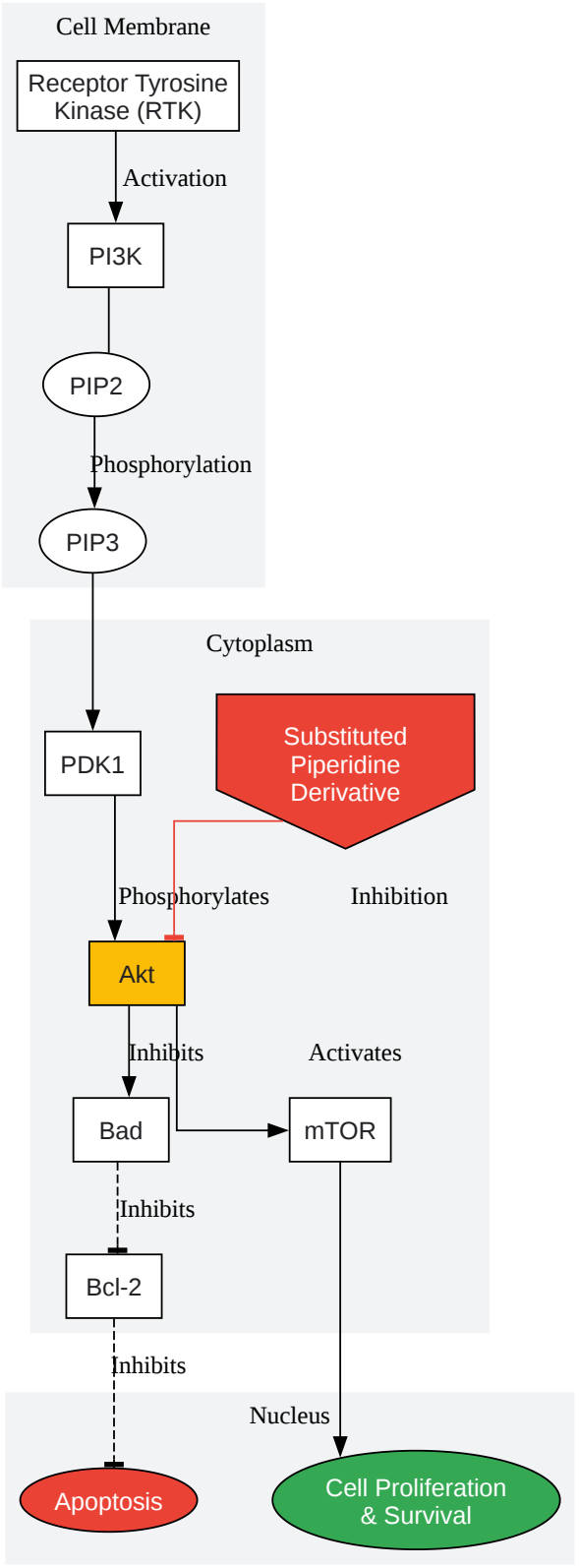

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Caption: PI3K/Akt signaling pathway and a point of therapeutic intervention by piperidine derivatives.

Central Nervous System (CNS) Disorders

The ability of the piperidine scaffold to modulate lipophilicity and cross the blood-brain barrier makes it ideal for CNS-acting drugs.[3]

- Alzheimer's Disease: The leading drug for Alzheimer's, Donepezil, is a piperidine derivative that functions by inhibiting acetylcholinesterase (AChE), thereby increasing levels of the neurotransmitter acetylcholine in the brain.[3]
- Analgesia: As discussed, piperidine-based molecules like fentanyl and meperidine are powerful analgesics that act as agonists at opioid receptors.[6][13]
- Antipsychotics: Drugs such as haloperidol and risperidone incorporate a piperidine ring and are critical in the management of psychosis.[3]

Antimicrobial and Antiviral Agents

The piperidine nucleus is a key component in compounds developed to combat infectious diseases.[15][16] Derivatives have shown significant activity against both Gram-positive and Gram-negative bacteria, as well as various fungal strains.[14] Additionally, natural alkaloids containing fused piperidine rings, such as Aloperine and Matrine, have demonstrated antiviral properties.[1][3][17]

Part 4: Methodologies for Synthesis and Biological Evaluation

Advancing a substituted piperidine from a concept to a clinical candidate requires robust and reproducible methodologies for both its chemical synthesis and its biological characterization.

Synthetic Workflow Overview

The synthesis of a library of piperidine analogs for screening typically follows a structured workflow, beginning with the construction of the core scaffold followed by diversification.

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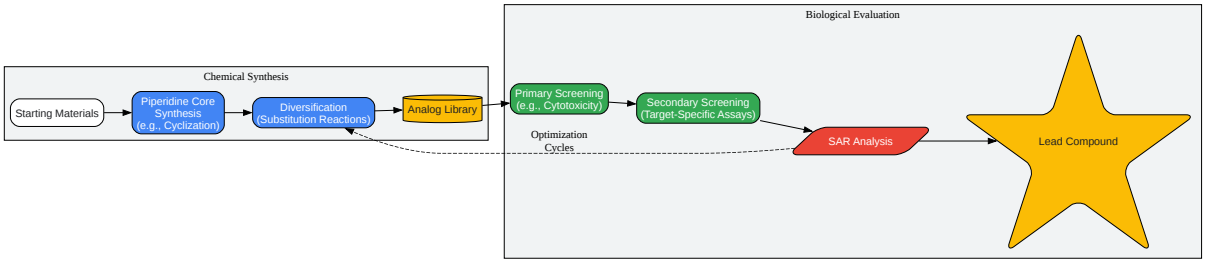
Common synthetic strategies include intramolecular cyclization, multicomponent reactions, and various metal-catalyzed cross-coupling reactions to introduce substituents.[1][2]



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Caption: General workflow for the synthesis and bioactivity screening of piperidine analogs.

Experimental Protocols

The following protocols are foundational for the initial biological characterization of novel substituted piperidine analogs. They are designed as self-validating systems with clear positive and negative controls.

Protocol 1: Cell Viability and Cytotoxicity Assessment using MTT Assay

Principle: This colorimetric assay measures the metabolic activity of cells, which serves as an indicator of cell viability. The mitochondrial dehydrogenase enzymes in living cells reduce the

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yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a purple formazan product. The amount of formazan produced is directly proportional to the number of viable cells.[18]

Materials:

- Human cancer cell line (e.g., A375 melanoma, MCF-7 breast cancer)
- Complete cell culture medium (e.g., DMEM with 10% FBS, 1% Penicillin-Streptomycin)
- Phosphate-Buffered Saline (PBS), sterile
- Test Compounds (Substituted Piperidines), dissolved in DMSO to create a 10 mM stock
- MTT solution (5 mg/mL in sterile PBS)
- Solubilization Solution (e.g., DMSO or 0.01 M HCl in 10% SDS solution)
- Doxorubicin (Positive control for cytotoxicity)
- 96-well flat-bottom cell culture plates
- Multichannel pipette, incubator (37°C, 5% CO_2), microplate reader (570 nm)

Procedure:

- Cell Seeding: Trypsinize and count cells. Seed 5,000-10,000 cells per well in 100 µL of complete medium into a 96-well plate. Incubate for 24 hours to allow for cell attachment.
- Compound Treatment:
  - Prepare serial dilutions of the test compounds and controls (Doxorubicin) in culture medium. The final DMSO concentration should not exceed 0.5% to avoid solvent toxicity.
  - Include "vehicle control" wells (medium with 0.5% DMSO) and "untreated control" wells (medium only).

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- Carefully remove the old medium from the cells and add 100 µL of the prepared compound dilutions to the respective wells.

- Incubation: Incubate the plate for 48-72 hours at 37°C, 5% CO_2.
- MTT Addition: Add 10 µL of the 5 mg/mL MTT solution to each well. Incubate for another 3-4 hours. During this time, viable cells will form purple formazan crystals.
- Solubilization: Carefully remove the medium containing MTT. Add 100 µL of Solubilization Solution to each well to dissolve the formazan crystals. Gently pipette up and down to ensure complete dissolution.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.

Data Analysis & Validation:

- Calculate the percentage of cell viability for each concentration relative to the vehicle control: (% Viability) = (Abs_test / Abs_vehicle) * 100.
- Plot % Viability against the log of the compound concentration.
- Use non-linear regression (log(inhibitor) vs. response) to calculate the IC50 value (the concentration that inhibits 50% of cell growth).
- Validation: The positive control (Doxorubicin) should show a dose-dependent decrease in viability with a known IC50 value. The vehicle control should show no significant difference in viability compared to the untreated control.

Protocol 2: In Vitro Antioxidant Capacity via DPPH Radical Scavenging Assay

Principle: The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay evaluates the free radical scavenging ability of a compound. DPPH is a stable free radical with a deep violet color. In the presence of an antioxidant that can donate a hydrogen atom, the DPPH radical is reduced, causing the solution to change color from violet to pale yellow. The degree of discoloration is proportional to the scavenging activity of the compound.[19]

Materials:

- Test Compounds (Substituted Piperidines), dissolved in methanol
- DPPH solution (0.1 mM in methanol)
- Ascorbic acid or Trolox (Positive controls), dissolved in methanol
- Methanol (Spectroscopic grade)
- 96-well microplate, microplate reader (517 nm)

Procedure:

- Preparation:
  - Prepare serial dilutions of the test compounds and positive controls in methanol in a 96-well plate (e.g., 50 µL per well).
  - Prepare a "blank" well containing only methanol (50 µL).
- Reaction Initiation: Add 50 µL of the 0.1 mM DPPH solution to all wells. The total volume should be 100 µL.
- Incubation: Mix gently and incubate the plate in the dark at room temperature for 30 minutes.
- Data Acquisition: Measure the absorbance of each well at 517 nm.

Data Analysis & Validation:

- Calculate the percentage of DPPH radical scavenging activity: (% Scavenging) = [(Abs_control - Abs_sample) / Abs_control] * 100, where Abs_control is the absorbance of the DPPH solution with methanol instead of the sample.
- Plot % Scavenging against the log of the compound concentration.
- Calculate the IC50 value (the concentration that scavenges 50% of the DPPH radicals).
- Validation: The positive controls (Ascorbic acid, Trolox) should exhibit potent, dose-dependent scavenging activity. The blank should have a negligible absorbance reading after

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accounting for the plate itself.

Conclusion and Future Perspectives

The substituted piperidine scaffold is undeniably a cornerstone of drug discovery, a status earned through its remarkable synthetic versatility and its proven ability to interact with a wide array of biological targets.[1][20] From the management of chronic pain to the front lines of cancer therapy, its impact on human health is profound. The continued exploration of novel synthetic methodologies, particularly in the realm of stereoselective synthesis and green chemistry, will undoubtedly expand the accessible chemical space for piperidine analogs.[15][21] As our understanding of complex disease biology deepens, the challenge for medicinal chemists will be to design next-generation piperidine derivatives with exquisite target selectivity and improved pharmacokinetic profiles, further cementing the legacy of this simple heterocycle as a true pillar of pharmaceutical science.

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